

Personal protective equipment for handling CE-178253 benzenesulfonate

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Compound of Interest

Compound Name: CE-178253 benzenesulfonate

Cat. No.: B12040812

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Safe Handling and Disposal Guide for CE-178253 Benzenesulfonate

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **CE-178253 benzenesulfonate**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and promoting a secure laboratory environment.

Hazard Identification and Classification

CE-178253 benzenesulfonate is a potent chemical that requires careful handling. It is classified as acutely toxic if swallowed. Below is a summary of its key hazard information.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	3	GHS06 (Skull and Crossbones)	Danger	H301: Toxic if swallowed

Chemical and Physical Properties:

- CAS Number: 956246-95-0[1]
- Molecular Formula: $C_{24}H_{23}Cl_2N_7O \cdot C_6H_6O_3S$

- Molecular Weight: 654.57 g/mol [1]
- Appearance: White to beige powder
- Solubility: Soluble in DMSO (10 mg/mL)

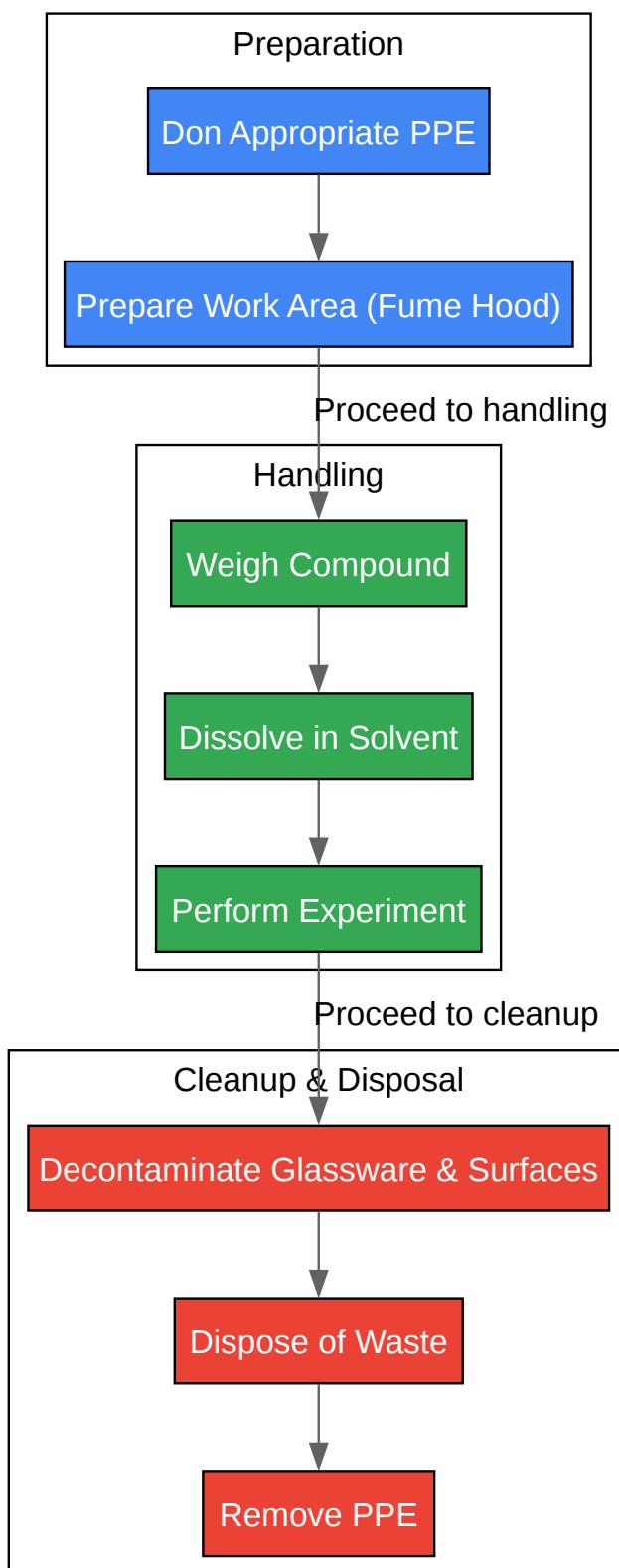
Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure. The level of PPE required depends on the nature of the task being performed.

Situation	Required PPE	Specifications
Routine Handling	Eye/Face Protection, Hand Protection, Lab Coat	Safety glasses with side shields or goggles.[2] Chemical-resistant gloves (e.g., nitrile rubber).[3] Standard laboratory coat.
Weighing/Generating Dust	Respiratory Protection	Use a certified respirator or work in a ventilated enclosure (fume hood).[2][4]
Large Spills/Emergencies	Full Body Protection	Face shield, full suit, impervious gloves, and boots. [5]

Standard Operating Procedure for Handling

Adherence to a strict operational workflow is crucial for safety. The following diagram outlines the key steps for handling **CE-178253 benzenesulfonate**.



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Caption: Workflow for handling **CE-178253 benzenesulfonate**.

Step-by-Step Protocol:

- Preparation:
 - Put on all required PPE as specified in the table above.[\[6\]](#)
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[\[5\]](#)
- Handling:
 - Carefully weigh the desired amount of the powdered compound, avoiding dust generation.[\[7\]](#)
 - If creating a solution, add the solvent to the powder slowly.
 - Conduct the experimental procedure within the designated and controlled area.
- Cleanup:
 - Decontaminate all surfaces and equipment after use.
 - Segregate and dispose of waste according to the disposal plan.[\[8\]](#)
 - Remove PPE in the correct order to avoid cross-contamination.

Storage and Disposal

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[8\]](#)
- The recommended storage temperature is room temperature.
- Store in a locked cabinet or area accessible only to authorized personnel.[\[6\]](#)

Disposal Plan: All waste containing **CE-178253 benzenesulfonate** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a labeled, sealed container.
Liquid Waste	Collect in a labeled, sealed, and leak-proof container.
Contaminated Sharps	Dispose of in a designated sharps container.
Contaminated PPE	Double-bag and dispose of as hazardous waste.

Disposal Protocol:

- Do not dispose of this chemical down the drain or in regular trash.[\[8\]](#)
- All waste must be handled in accordance with local, state, and federal regulations.[\[7\]](#)[\[8\]](#)
- Arrange for collection by a licensed hazardous waste disposal company.[\[9\]](#)

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

Emergency	Action
Skin Contact	Immediately remove contaminated clothing.[8] Rinse skin with plenty of water.[8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6][8] Seek immediate medical attention.[8]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[6]
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6]
Spill	Evacuate the area. For small spills, absorb with an inert material. For large spills, contact emergency responders.[5] Avoid generating dust.[7] Prevent entry into waterways.[8]
Fire	Use dry chemical powder, foam, or carbon dioxide.[7] Do not use a heavy water stream.[10]

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